

Monobutyl phosphate-d9 chemical properties and stability

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Compound of Interest

Compound Name: Monobutyl phosphate-d9

Cat. No.: B15558816

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An In-depth Technical Guide to **Monobutyl Phosphate-d9**: Chemical Properties and Stability
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and stability of **Monobutyl phosphate-d9**. The information is intended to support researchers, scientists, and drug development professionals in the effective use and handling of this isotopically labeled compound.

Core Chemical Properties

Monobutyl phosphate-d9 is the deuterium-labeled form of monobutyl phosphate.^[1] It is primarily utilized as an internal standard in analytical methodologies, particularly in mass spectrometry-based assays, to ensure accurate quantification of monobutyl phosphate in various matrices.

Quantitative Data Summary

A summary of the key chemical and physical properties of **Monobutyl phosphate-d9** is presented in Table 1.

Property	Value	Source
Chemical Name	Monobutyl Phosphate-d9	Pharmaffiliates
Synonyms	Phosphoric Acid Monobutyl-d9 Ester, Butyl-d9 Diacid Phosphate, Butyl-d9 Dibasic Acid Phosphate, Butyl-d9 Dihydrogen Phosphate, Dihydrogen Monobutyl-d9 Phosphate	[2]
CAS Number	156213-20-6	[2]
Molecular Formula	C ₄ H ₂ D ₉ O ₄ P	[1][2]
Molecular Weight	163.16 g/mol	[1][2][3]
Appearance	Pale Yellow Oil	[2]
Purity	>98%	
Storage Temperature	2-8°C or -20°C	[2]
Solubility	Soluble in water and various organic solvents.	[4]

Stability Profile

The stability of **Monobutyl phosphate-d9** is a critical factor for its reliable use as an analytical standard. While specific stability studies on the deuterated form are not extensively published, the stability of its non-deuterated counterpart, monobutyl phosphate, provides valuable insights.

General Stability: Monobutyl phosphate is considered stable under recommended storage conditions.[5] However, it is susceptible to degradation under certain conditions.

Factors Affecting Stability:

- **Temperature:** Extremes of temperature should be avoided.[5] Decomposition of organophosphorus compounds is generally faster at higher temperatures.

- **Light:** Direct sunlight can promote degradation.[5]
- **pH:** As a phosphate ester, it may be susceptible to hydrolysis under strongly acidic or alkaline conditions.
- **Incompatible Materials:** Contact with strong oxidizing agents and strong bases should be avoided.[5]

Hazardous Decomposition Products: Upon decomposition, **Monobutyl phosphate-d9** may release carbon oxides and oxides of phosphorus.[6]

Recommended Storage and Handling

To ensure the long-term stability and integrity of **Monobutyl phosphate-d9**, the following storage and handling guidelines are recommended:

- **Storage:** Store in a tightly sealed container at 2-8°C in a dry, well-ventilated area.[2] For long-term storage, -20°C is also recommended.[7] The compound is hygroscopic and should be stored under an inert atmosphere.[2]
- **Handling:** Handle in accordance with good industrial hygiene and safety practices. Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

Experimental Protocols

Detailed experimental protocols are essential for obtaining reliable and reproducible results. The following sections outline key methodologies related to the analysis and stability testing of **Monobutyl phosphate-d9**.

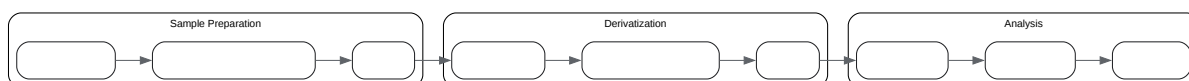
Analytical Methodologies

The accurate quantification of monobutyl phosphate, often using **Monobutyl phosphate-d9** as an internal standard, can be achieved through various analytical techniques.

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds. Due to the low volatility of monobutyl phosphate, a derivatization step is typically required.

Principle: The analyte is chemically modified (derivatized) to increase its volatility and thermal stability, allowing for separation by gas chromatography and subsequent detection and quantification by mass spectrometry. Silylation is a common derivatization method for this purpose.

Experimental Workflow:



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Caption: GC-MS analysis workflow for monobutyl phosphate.

Methodology:

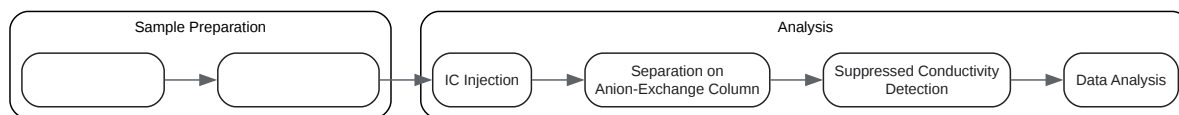
- Sample Preparation:
 - Accurately weigh or measure the sample matrix.
 - Spike the sample with a known amount of **Monobutyl phosphate-d9** solution to serve as an internal standard.
 - Perform a liquid-liquid or solid-phase extraction to isolate the analyte and internal standard from the sample matrix.
- Derivatization:
 - Evaporate the extract to dryness under a gentle stream of nitrogen.
 - Add a silylating agent, such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA), to the dried residue.

- Incubate the mixture at a specified temperature and time (e.g., 70°C for 30 minutes) to ensure complete derivatization.
- GC-MS Analysis:
 - Inject an aliquot of the derivatized sample into the GC-MS system.
 - Gas Chromatograph Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - Injector Temperature: Typically 250-280°C.
 - Oven Temperature Program: A temperature gradient is used to separate the analytes, for example, starting at 60°C and ramping up to 300°C.
 - Mass Spectrometer Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity. Monitor characteristic ions for both the derivatized analyte and the deuterated internal standard.
- Quantification:
 - Calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
 - Determine the concentration of the analyte in the original sample by comparing this ratio to a calibration curve prepared with known concentrations of the non-deuterated standard and a fixed concentration of the internal standard.

Ion chromatography is a suitable method for the direct analysis of ionic species like monobutyl phosphate without the need for derivatization.

Principle: The sample is injected into an ion chromatograph where it is separated on an anion-exchange column. The separated ions are detected by a conductivity detector.

Experimental Workflow:



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Caption: Ion chromatography analysis workflow.

Methodology:

- Sample Preparation:
 - Dilute the sample with deionized water to a concentration within the linear range of the instrument.
 - Filter the diluted sample through a 0.22 µm or 0.45 µm filter to remove any particulate matter.
- Ion Chromatography Analysis:
 - Inject the prepared sample into the ion chromatograph.
 - IC Conditions:
 - Column: An anion-exchange column suitable for the separation of organic acids (e.g., Dionex IonPac™ AS11-HC).
 - Eluent: A potassium hydroxide (KOH) gradient is typically used.
 - Flow Rate: A typical flow rate is 1.0 mL/min.
 - Detection: Suppressed conductivity detection.
- Quantification:

- Identify and integrate the peak corresponding to monobutyl phosphate.
- Quantify the concentration using a calibration curve prepared from standards of known concentrations. **Monobutyl phosphate-d9** is not directly used as an internal standard in this method but can be used for spike recovery experiments to assess method accuracy.

Stability Study Protocol

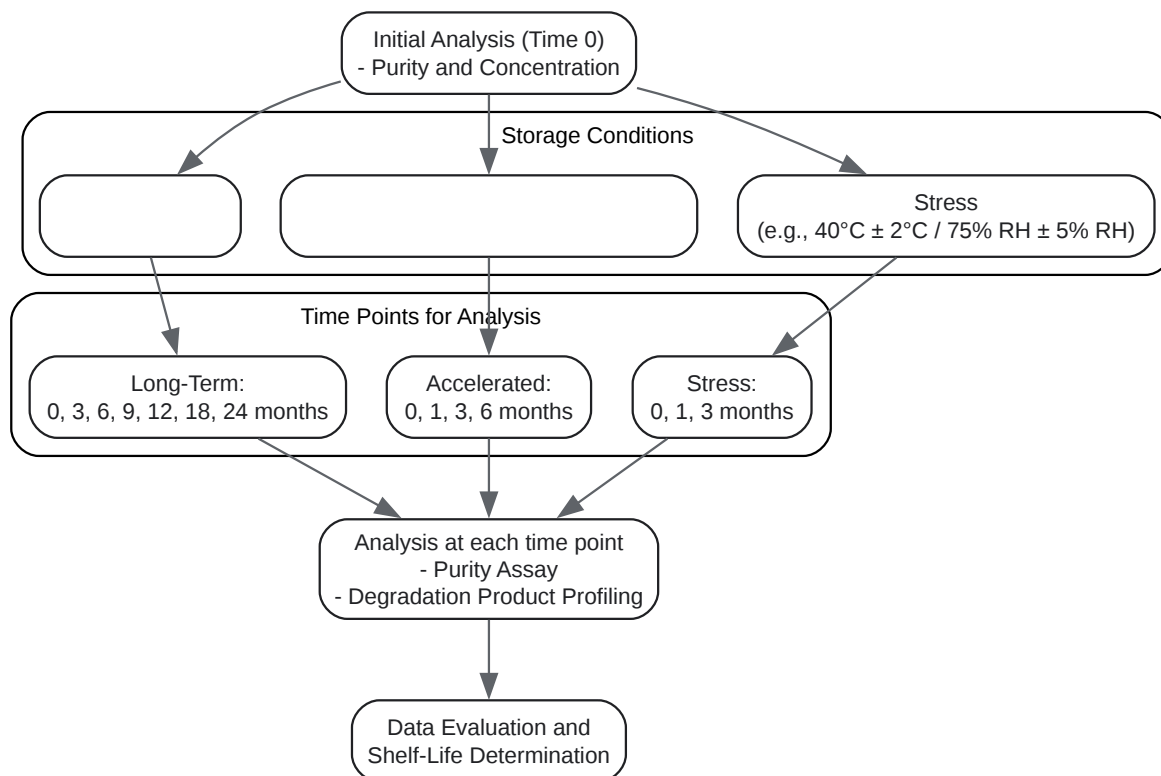
A stability study is crucial to determine the shelf-life and appropriate storage conditions for **Monobutyl phosphate-d9**. The following protocol is a general guideline that can be adapted based on specific regulatory requirements.

Objective: To evaluate the stability of **Monobutyl phosphate-d9** under various environmental conditions over a specified period.

Materials:

- **Monobutyl phosphate-d9**
- Calibrated analytical balance
- Volumetric flasks and pipettes
- HPLC or GC-MS system
- Environmental chambers with controlled temperature and humidity

Experimental Design:



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Caption: Workflow for a stability study of **Monobutyl phosphate-d9**.

Procedure:

- Initial Analysis (Time 0):
 - Characterize the initial batch of **Monobutyl phosphate-d9** for identity, purity, and concentration using a validated analytical method (e.g., GC-MS or LC-MS).
- Sample Storage:
 - Aliquot the material into appropriate containers that mimic the proposed long-term storage packaging.
 - Place the samples in environmental chambers under the following conditions:

- Long-term: $5^{\circ}\text{C} \pm 3^{\circ}\text{C}$.
- Accelerated: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$.
- Stress: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$.
- Time-Point Testing:
 - At specified time intervals (e.g., 0, 3, 6, 9, 12, 18, and 24 months for long-term; 0, 1, 3, and 6 months for accelerated), remove samples from each storage condition.
 - Analyze the samples for purity and the presence of any degradation products.
- Data Analysis:
 - Evaluate any changes in purity or the formation of degradation products over time.
 - Determine the shelf-life of the compound based on the long-term stability data. The accelerated stability data can be used to support the proposed shelf-life.

Conclusion

Monobutyl phosphate-d9 is a critical tool for the accurate quantification of its non-deuterated counterpart in various research and development applications. A thorough understanding of its chemical properties and stability is paramount for its effective use. By following the recommended storage, handling, and analytical protocols outlined in this guide, researchers can ensure the integrity of their analytical results.

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